(4R)-4-Butyl-D-glutamic acid: Synthesis, Characterization, and Application Protocols

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Compound of Interest

Compound Name:	*(4R)-4-Butyl-D-glutamic acid*
CAS No.:	*1784008-19-0*
Cat. No.:	*B057502*

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Abstract

(4R)-4-Butyl-D-glutamic acid is a synthetic amino acid analog of significant interest in neuroscience and pharmacology. As a derivative of D-glutamic acid, which itself plays unique roles in biological systems distinct from its more common L-enantiomer, this compound offers a valuable tool for probing the structure-activity relationships of glutamate receptors and transporters.[1][2] The introduction of a butyl group at the 4-position with R-stereochemistry creates a specific conformation that can confer selectivity for different receptor subtypes or transporter proteins.[3][4] This guide provides a comprehensive overview of a proposed stereoselective synthesis, detailed protocols for purification and characterization, and a validated application for assessing its biological activity as a glutamate transporter inhibitor.

Introduction: The Significance of 4-Substituted Glutamic Acid Analogs

Glutamic acid is the primary excitatory neurotransmitter in the central nervous system, and its activity is mediated by a family of ionotropic and metabotropic receptors, as well as excitatory amino acid transporters (EAATs).[5] Analogs of glutamic acid are crucial for several reasons:

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- Pharmacological Probes: They help elucidate the function and structure of glutamate receptors and transporters.
- Therapeutic Potential: Dysregulation of glutamatergic signaling is implicated in numerous neurological disorders. Selective analogs can serve as leads for novel therapeutics.[6]
- Stereochemical Importance: The stereochemistry at both the alpha-carbon (D- vs. L-) and the substituted 4-position dramatically influences biological activity, allowing for the development of highly selective compounds.[3]

This document outlines the necessary experimental protocols to synthesize and evaluate **(4R)-4-Butyl-D-glutamic acid**, providing researchers with a robust framework for their investigations.

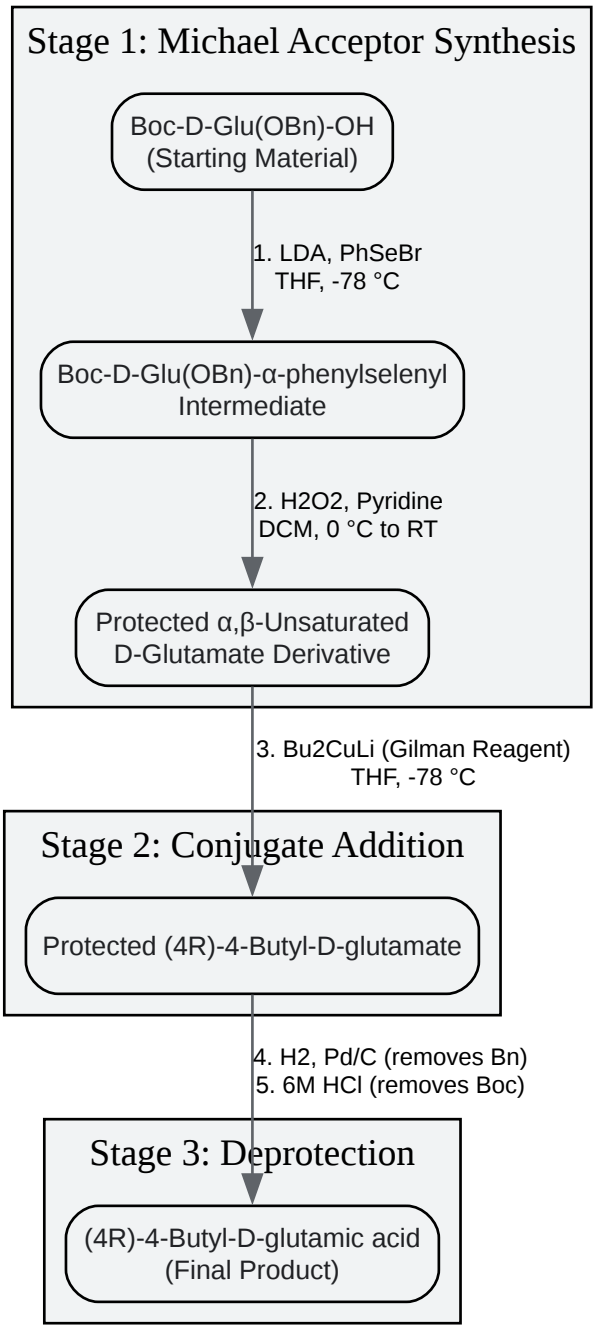
Stereoselective Synthesis of (4R)-4-Butyl-D-glutamic acid

While a direct published synthesis for this specific molecule is not readily available, a reliable stereoselective route can be designed based on established methodologies for creating 4-substituted glutamic acid derivatives.[7][8] The proposed pathway utilizes a diastereoselective Michael addition of a butyl group to a chiral α,β-unsaturated D-glutamate derivative.

Proposed Synthetic Pathway

The overall strategy involves three main stages: preparation of a protected D-glutamate Michael acceptor, diastereoselective conjugate addition of the butyl group, and final deprotection.

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Caption: Proposed synthetic workflow for **(4R)-4-Butyl-D-glutamic acid**.

Detailed Synthesis Protocol

Materials and Reagents:

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- Boc-D-Glu(OBn)-OH (N-tert-butoxycarbonyl-D-glutamic acid 5-benzyl ester)
- Lithium diisopropylamide (LDA) solution
- Phenylselenyl bromide (PhSeBr)
- Tetrahydrofuran (THF), anhydrous
- Dichloromethane (DCM), anhydrous
- Hydrogen peroxide (30% solution)
- Pyridine
- Butyl lithium (BuLi) solution
- Copper(I) iodide (CuI)
- Palladium on carbon (10% Pd/C)
- Hydrochloric acid (6M)
- Standard glassware for anhydrous reactions

Protocol Steps:

- Selenylation (Formation of Intermediate B):
  - Dissolve Boc-D-Glu(OBn)-OH (1.0 eq) in anhydrous THF under an argon atmosphere and cool to -78 °C.
  - Slowly add LDA (2.2 eq) and stir for 1 hour.
  - Add a solution of PhSeBr (2.5 eq) in THF dropwise. Stir at -78 °C for 2 hours, then allow to warm to room temperature overnight.
  - Quench the reaction with saturated aqueous NH_4Cl and extract with ethyl acetate. Dry the organic layer over Na_2SO_4, filter, and concentrate under reduced pressure. Purify by flash

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column chromatography (Hexanes:Ethyl Acetate gradient) to yield the α-phenylselenyl intermediate.

- Causality: The use of two equivalents of LDA is necessary to deprotonate both the carboxylic acid and the α-carbon. Selenylation at the α-position is the first step towards creating the double bond.

- Oxidative Elimination (Formation of Michael Acceptor C):
  - Dissolve the purified selenyl intermediate (1.0 eq) in DCM and cool to 0 °C.
  - Add pyridine (3.0 eq), followed by the dropwise addition of 30% H_2O_2 (10 eq).
  - Allow the reaction to warm to room temperature and stir for 3-4 hours until TLC indicates consumption of the starting material.
  - Wash the reaction mixture with saturated aqueous $NaHCO_3$ and brine. Dry the organic layer over Na_2SO_4 and concentrate. Purify via flash chromatography to yield the α,β-unsaturated glutamate derivative.
  - Causality: The selenide is oxidized to a selenoxide, which then undergoes syn-elimination to form the desired alkene, ready for conjugate addition.
- Diastereoselective Conjugate Addition (Formation of D):
  - Prepare the lithium dibutylcuprate (Gilman) reagent in a separate flask: Suspend CuI (1.1 eq) in anhydrous THF at -40 °C. Add BuLi (2.2 eq) dropwise and stir for 30 minutes until the solution is homogenous.
  - In another flask, dissolve the unsaturated glutamate derivative (1.0 eq) in anhydrous THF and cool to -78 °C.
  - Slowly add the freshly prepared Gilman reagent to the solution of the Michael acceptor. Stir at -78 °C for 3 hours.
  - Quench the reaction with saturated aqueous NH_4Cl. Extract with ethyl acetate, wash with brine, dry, and concentrate. Purify by flash chromatography.

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- Causality: The bulky Boc-protecting group on the amine and the benzyl ester on the side chain will direct the incoming butyl group to the opposite face of the molecule, favoring the formation of the desired (4R) diastereomer.

- Deprotection (Formation of Final Product E):
  - Benzyl Group Removal: Dissolve the protected product (1.0 eq) in methanol. Add 10% Pd/C catalyst (10% w/w). Stir the suspension under a hydrogen atmosphere (balloon or Parr shaker) for 12-16 hours. Filter the reaction through Celite to remove the catalyst and concentrate the filtrate.
  - Boc Group Removal: Dissolve the resulting intermediate in 6M HCl and heat at 100 °C for 4 hours.
  - Cool the solution and concentrate under reduced pressure to yield the hydrochloride salt of the final product.

Purification and Characterization

Purification of the Final Product

The crude hydrochloride salt can be purified by crystallization or ion-exchange chromatography.

- Crystallization: Dissolve the crude product in a minimum amount of hot water, then add ethanol or isopropanol until turbidity is observed. Allow to cool slowly to room temperature, then at 4 °C to induce crystallization.[9]

- Ion-Exchange Chromatography: Dissolve the crude product in an appropriate acidic buffer and load onto a Dowex-50 (H^+ form) cation-exchange column. Wash with water to remove neutral impurities, then elute the amino acid with an aqueous ammonia solution. Lyophilize the collected fractions to obtain the pure zwitterionic form.

Structural Characterization

Accurate characterization is essential to confirm the identity, purity, and stereochemistry of the final compound.

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Technique	Parameter	Expected Result for (4R)-4-Butyl-D-glutamic acid
^{1}H NMR	Chemical Shifts (δ)	Protons on the butyl chain (~0.9-1.6 ppm), H-3 protons (~1.8-2.2 ppm), H-4 proton (~2.3-2.5 ppm), H-2 proton (~3.8-4.0 ppm).
Coupling Constants (J)	Distinct coupling patterns for the diastereotopic H-3 protons and their coupling to H-2 and H-4.	
^{13}C NMR	Chemical Shifts (δ)	Butyl carbons (~14, 22, 29, 35 ppm), C-3 (~30-35 ppm), C-4 (~38-42 ppm), C-2 (~55-58 ppm), C-1 & C-5 Carboxyls (~175-180 ppm).
HRMS	Molecular Formula	$C_9H_{17}NO_4$
Expected Mass	$[M+H]^+$: 204.1230; $[M-H]^-$: 202.1085	
Chiral HPLC	Enantiomeric/Diastereomeric Purity	A single major peak when analyzed on a suitable chiral column (e.g., Crownpak CR(+)) to confirm diastereomeric purity.[3]

NMR Spectroscopy Protocol:

- Prepare a sample by dissolving ~5-10 mg of the final product in 0.6 mL of D_2O.
- Acquire ^{1}H and ^{13}C spectra on a 400 MHz or higher NMR spectrometer.[10]
- Perform a 2D COSY experiment to confirm proton-proton correlations and aid in assigning the spin system from H-2 through H-4 and the butyl chain.[11]

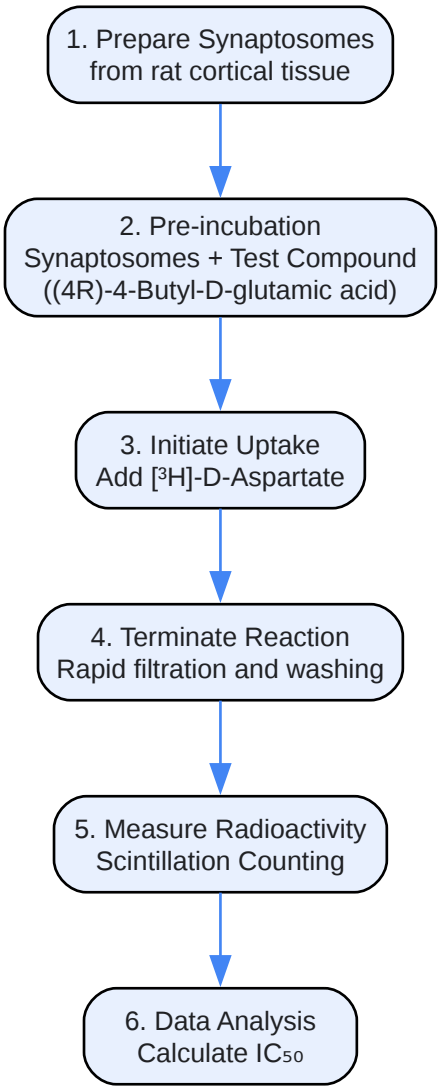
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Application Note: Glutamate Transporter Inhibition Assay

4.1. Scientific Rationale

4-substituted glutamic acid analogs are known to interact with excitatory amino acid transporters (EAATs).[4] Assessing the inhibitory potential of **(4R)-4-Butyl-D-glutamic acid** on glutamate uptake is a primary application. This protocol describes an in vitro assay using synaptosomes, which are resealed nerve terminals containing the necessary machinery for neurotransmitter uptake.[4]

4.2. Experimental Workflow



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Caption: Workflow for the glutamate transporter inhibition assay.

4.3. Detailed Protocol

Materials:

- Freshly prepared rat cortical synaptosomes.
- Krebs-Ringer buffer.
- [^{3}H]-D-Aspartate (radiolabeled substrate).
- **(4R)-4-Butyl-D-glutamic acid** (test inhibitor).
- TFB-GF/B glass fiber filters.
- Scintillation fluid and vials.
- Filtration manifold.

Procedure:

- Preparation: Prepare serial dilutions of **(4R)-4-Butyl-D-glutamic acid** in Krebs-Ringer buffer (e.g., from 1 µM to 1 mM).
- Pre-incubation: In microcentrifuge tubes, add 50 µL of synaptosome suspension to 400 µL of buffer containing the desired concentration of the test inhibitor. Pre-incubate for 10 minutes at 37 °C.
- Uptake Initiation: Initiate the uptake reaction by adding 50 µL of [^{3}H]-D-Aspartate (final concentration ~50 nM). Incubate for exactly 5 minutes at 37 °C.
    - Self-Validation: Include control tubes: "Total uptake" (no inhibitor) and "Non-specific uptake" (with a known potent inhibitor like TBOA or in the presence of 0 mM Na^+).

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- Termination: Terminate the reaction by adding 3 mL of ice-cold buffer and rapidly filtering the mixture through the glass fiber filters under vacuum.
- Washing: Wash the filters three times with 3 mL of ice-cold buffer to remove unbound radioactivity.
- Measurement: Place the filters in scintillation vials, add 5 mL of scintillation fluid, and measure the radioactivity (in counts per minute, CPM) using a scintillation counter.
- Data Analysis:
  - Calculate specific uptake: (Total uptake CPM) - (Non-specific uptake CPM).
  - Determine the percent inhibition for each concentration of **(4R)-4-Butyl-D-glutamic acid**.
  - Plot the percent inhibition against the log of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to determine the IC_{50} value.

Sample Group	Inhibitor Concentration	Expected Outcome
Total Uptake	0	Maximum [^{3}H]-D-Aspartate uptake.
Non-specific Uptake	High [TBOA]	Minimal [^{3}H]-D-Aspartate uptake (baseline).
Test Compound	1 µM - 1 mM	Dose-dependent decrease in [^{3}H]-D-Aspartate uptake.

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